

Application Notes: Utilizing 3-Amino-2-hydroxy-5-nitrobenzenesulfonic Acid in Biochemical Assays

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Compound of Interest

Compound Name: 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid

Cat. No.: B1275784

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Introduction

3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid (AHSNB), also known as 2-Amino-4-nitrophenol-6-sulfonic acid, is a versatile organic compound with applications in various scientific fields, including as an intermediate in the synthesis of dyes and pharmaceuticals.^{[1][2][3]} Its chemical structure, featuring amino, hydroxyl, and sulfonic acid functional groups, allows it to form colored complexes with metal ions, making it a candidate for use in biochemical assays for metal ion detection.^[1] This document provides detailed protocols for the potential application of AHSNB in the spectrophotometric determination of iron (III) and its characterization as a pH indicator.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid** is presented below.

Property	Value	Reference
CAS Number	96-67-3	[1]
Molecular Formula	C ₆ H ₆ N ₂ O ₆ S	[1][3]
Appearance	Light yellow to dark green crystalline powder	[1]
Solubility	Soluble in water	[1]

Application 1: Spectrophotometric Determination of Iron (III)

The ability of **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid** to form colored complexes with metal ions can be exploited for the quantitative determination of iron (III) in biological and environmental samples.[1][2] The following protocol outlines the steps to develop and validate a spectrophotometric assay for iron (III) using AHSNB.

Principle

3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid is expected to form a stable, colored complex with iron (III) ions in a solution. The intensity of the color, which is directly proportional to the concentration of the iron (III)-AHSNB complex, can be measured using a spectrophotometer. By establishing a standard curve with known concentrations of iron (III), the concentration of iron (III) in an unknown sample can be determined.

Experimental Protocol

This protocol describes the steps to determine the optimal conditions for the assay and to quantify iron (III) in a sample.

1. Determination of Optimal Wavelength (λ_{max})

- Prepare a solution of the Fe(III)-AHSNB complex by mixing a standard solution of FeCl₃ with an excess of AHSNB solution.

- Scan the absorbance of the resulting colored solution over a range of wavelengths (e.g., 400-800 nm) using a spectrophotometer to identify the wavelength of maximum absorbance (λ_{max}).

2. Effect of pH on Complex Formation

- Prepare a series of solutions containing a fixed concentration of Fe(III) and AHSNB at different pH values (e.g., pH 2 to 8).
- Measure the absorbance of each solution at the predetermined λ_{max} .
- Plot absorbance versus pH to determine the optimal pH for maximum color development.

3. Calibration Curve

- Prepare a series of standard solutions of Fe(III) with known concentrations.
- To each standard, add the AHSNB reagent at the optimal pH.
- Measure the absorbance of each standard at the λ_{max} .
- Plot a graph of absorbance versus Fe(III) concentration. This will be the calibration curve.

4. Quantification of Iron (III) in a Sample

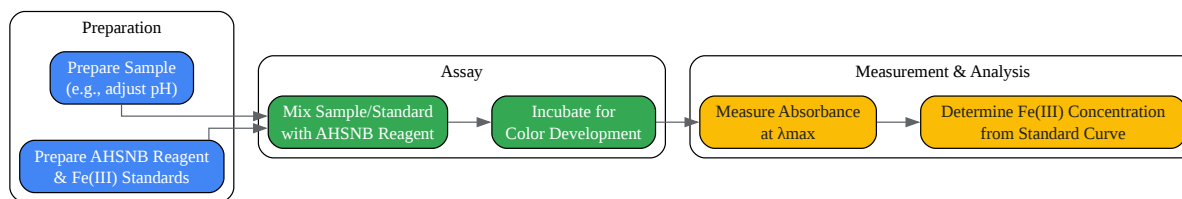
- Prepare the unknown sample and adjust its pH to the optimal value.
- Add the AHSNB reagent and allow the color to develop.
- Measure the absorbance of the sample at the λ_{max} .
- Determine the concentration of Fe(III) in the sample by interpolating its absorbance value on the calibration curve.

Data Presentation

The following table summarizes the key parameters that need to be experimentally determined for the spectrophotometric determination of Fe(III) using AHSNB.

Parameter	To Be Determined Experimentally
Optimal pH	
λ_{max} of Fe(III)-AHSNB complex	
Molar Absorptivity (ϵ)	
Linear Range (Beer's Law)	
Limit of Detection (LOD)	
Limit of Quantification (LOQ)	

Experimental Workflow Diagram



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Caption: Workflow for the spectrophotometric determination of Iron (III) using AHSNB.

Application 2: Characterization as a pH Indicator

The presence of acidic and basic functional groups in **3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid** suggests its potential use as a pH indicator. A change in the protonation state of the molecule with varying pH can lead to a change in its electronic structure and, consequently, a visible color change.

Principle

A pH indicator is a weak acid or weak base that changes color at a specific pH. The pH at which the indicator changes color is dependent on its acid dissociation constant (pK_a). By observing the color change of an AHSNB solution across a range of pH values, its utility as a pH indicator can be assessed.

Experimental Protocol

1. Preparation of AHSNB Indicator Solution

- Prepare a dilute aqueous solution of AHSNB.

2. Determination of pH-Dependent Spectral Changes

- Prepare a series of buffer solutions with a wide range of pH values (e.g., pH 1 to 14).
- Add a small, constant amount of the AHSNB indicator solution to each buffer.
- Record the visible color of each solution.
- For a more quantitative analysis, measure the absorbance spectrum of each solution using a spectrophotometer.

3. Determination of pK_a

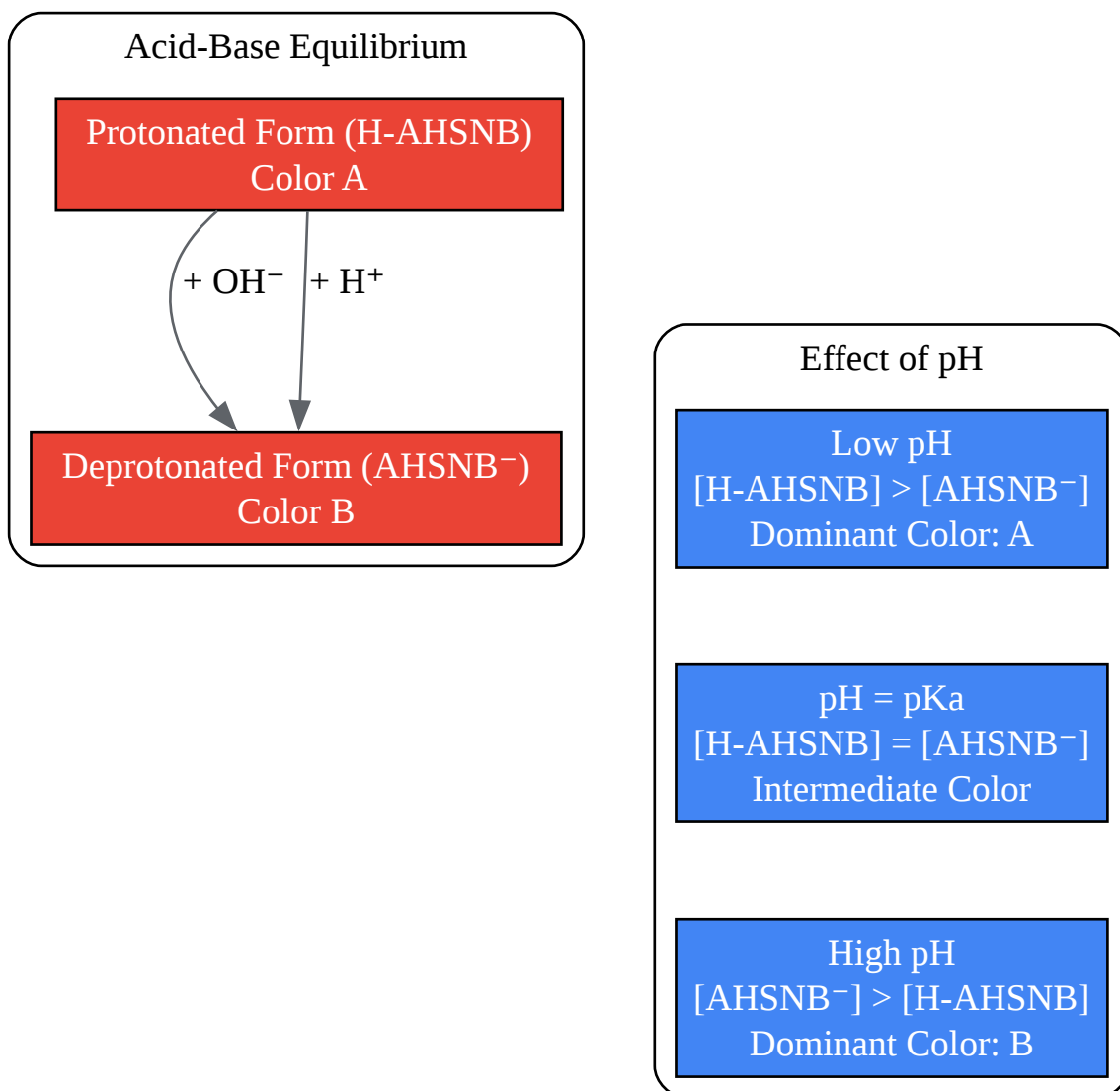
- Plot the absorbance at a specific wavelength (where the change is most significant) against the pH.
- The pK_a is the pH at which the absorbance is halfway between the minimum and maximum values, which corresponds to the point where the concentrations of the acidic and basic forms of the indicator are equal.

Data Presentation

The following table should be completed with experimentally determined data to characterize AHSNB as a pH indicator.

Parameter	To Be Determined Experimentally
pKa	
pH Transition Range	
Color in Acidic Form	
Color in Basic Form	

Logical Relationship Diagram



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Caption: Principle of AHSNB as a pH indicator based on acid-base equilibrium.

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References

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